

4-EthylNitrobenzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4-EthylNitrobenzene

Cat. No.: B091404

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An In-depth Technical Guide to the Safety of 4-EthylNitrobenzene

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical compounds is paramount. This guide provides a detailed overview of the safety information for **4-EthylNitrobenzene**, drawing from available Safety Data Sheets (SDS) and toxicological resources.

Chemical Identification

Proper identification of a chemical is the first step in ensuring safe handling. **4-EthylNitrobenzene** is known by several synonyms.

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 1-ethyl-4-nitrobenzene[1] |
| CAS Number | 100-12-9[2][3][4][5] |
| Molecular Formula | C ₈ H ₉ NO ₂ [1][2][4][5] |
| Molecular Weight | 151.16 g/mol [1][4], 151.17 g/mol [2][3][5] |
| Synonyms | 4-Nitroethylbenzene, p-EthylNitrobenzene, p-Nitroethylbenzene, Benzene, 1-ethyl-4-nitro-[1][6][7] |

Physical and Chemical Properties

The physical and chemical properties of a substance are critical for determining appropriate storage and handling procedures. **4-Ethylnitrobenzene** is a clear, slightly pale yellow liquid.^[1]^[3]^[6]

| Property | Value |
|------------------|--|
| Physical State | Liquid ^[3] |
| Appearance | Clear yellow to slightly pale yellow liquid ^[1] ^[3] ^[6] |
| Melting Point | -7 °C ^[2] ^[7] / -18 °C ^[3] ^[8] |
| Boiling Point | 213 °C ^[2] ^[7] / 242 °C ^[2] ^[4] ^[8] |
| Flash Point | 18 °C ^[2] / 117 °C ^[4] ^[8] |
| Vapor Pressure | 0.02 mmHg ^[1] ^[6] - 0.0431 mmHg at 25°C ^[4] |
| Specific Gravity | 1.12 ^[3] / 1.127 g/cm ³ ^[4] |
| Refractive Index | 1.54 ^[3] ^[8] |

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Ethylnitrobenzene** is classified with several hazards.^[1] It is crucial to understand these classifications to implement appropriate safety measures.

| Hazard Class | Category | Hazard Statement |
|--|----------------------------------|---|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation ^[1] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation ^[1] |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory tract irritation) | H335: May cause respiratory irritation ^[1] |
| Hazardous to the Aquatic Environment, Acute Hazard | 3 | H402: Harmful to aquatic life ^[4] ^[8] |

A significant concern with nitroaromatic compounds is the potential to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[6][9] While the direct toxicological data for **4-EthylNitrobenzene** is limited in the provided results, it is noted to be an irritant, and for similar compounds like p-Nitrotoluene, primary methemoglobinemia is a concern.[1][6] Chronic exposure to nitrobenzene, a related compound, has been associated with symptoms similar to acute exposure.[9] The International Agency for Research on Cancer (IARC) has classified nitrobenzene as possibly carcinogenic to humans (Group 2B).[9]

Experimental Protocols

Detailed experimental protocols for the derivation of the quantitative data presented in this guide are not available within the consulted Safety Data Sheets and public databases. This information is typically held by the manufacturers or the entities that performed the testing and is not always publicly disclosed.

First Aid Measures

In the event of exposure, the following first aid measures should be taken:

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4][10]
- **Skin Contact:** In case of skin contact, immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[4][10]
- **Eye Contact:** If the substance gets into the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[4][10]
- **Ingestion:** If swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][10]

Handling and Storage

Proper handling and storage are essential to minimize the risk of exposure.

- Handling: Handle in a well-ventilated area or under a chemical fume hood.^[10] Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.^[4] Avoid breathing dust, fume, gas, mist, vapors, or spray.^[4] Wash hands and any exposed skin thoroughly after handling.^[10]
- Storage: Store in a cool, dry, and well-ventilated place.^[4]^[10] Keep the container tightly closed and store locked up.^[4]

Visualizations

To further clarify the safety information, the following diagrams illustrate key workflows and concepts.

4-Ethylnitrobenzene

CAS: 100-12-9
Formula: C₈H₉NO₂

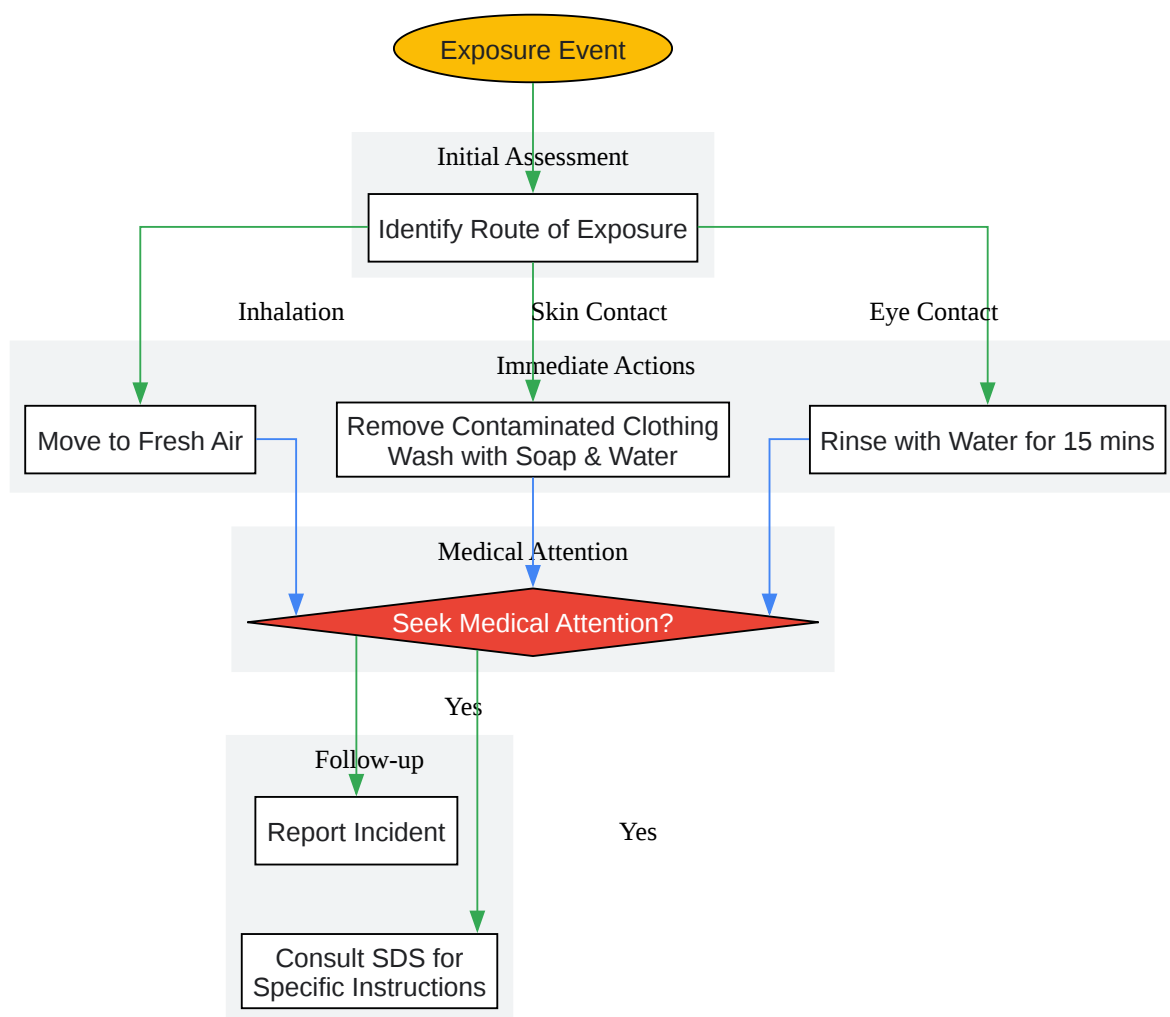
GHS Hazard Classification

GHS07

GHS09 (Implied by H402)



| | |
|-------------------|--|
| Hazard Statements | H315: Causes skin irritation |
| | H319: Causes serious eye irritation |
| | H335: May cause respiratory irritation |
| | H402: Harmful to aquatic life |



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